

Essential Safety and Operational Guide for Handling Tetrahydromyrcenol

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Compound of Interest

Compound Name: Tetrahydromyrcenol

Cat. No.: B1206841

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This document provides immediate and essential safety and logistical information for the handling of **Tetrahydromyrcenol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal methods.

Physicochemical and Toxicological Data

The following table summarizes key quantitative data for **Tetrahydromyrcenol**, compiled from various safety data sheets.

Property	Value	Source
Flash Point	162.0 °F (72.2 °C) Closed Cup	[1]
161.01 °F (71.67 °C)	[2]	
Vapor Pressure	< 5 mm Hg at 50 °C	[1]
0.115mmHg at 25°C	[3]	
Oral LD50 (Rat)	>= 5000 mg/kg	[1]
Dermal LD50 (Rabbit)	>= 5000 mg/kg	[1]
Water Solubility	Insoluble	[4]

Personal Protective Equipment (PPE)

When handling **Tetrahydromyrcenol**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- **Eye Protection:** Wear tight-fitting goggles, a face shield, or safety glasses with side shields.
[2]
- **Hand Protection:** Use chemically resistant gloves.[2] Barrier creams may be used for additional protection but should not be applied after exposure has occurred.[5]
- **Skin and Body Protection:** Wear lightweight protective clothing.[5] Contaminated clothing should be removed and washed before reuse.[5]
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not typically required.[2][5] In the case of a major spill or inadequate ventilation, a self-contained breathing apparatus is recommended.[2]

Handling and Storage Procedures

Handling:

- **Avoid Contact:** Prevent contact with skin and eyes.[5]
- **Ventilation:** Use in a well-ventilated area.[1] Local exhaust ventilation should be used around open sources of the material.[2]
- **Hygiene:** Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][5] Do not eat, drink, or smoke in areas where the chemical is handled.[5]
- **Ignition Sources:** Keep away from heat, sparks, open flames, and other ignition sources.[1]
[2] No smoking in the handling area.[1][2]

Storage:

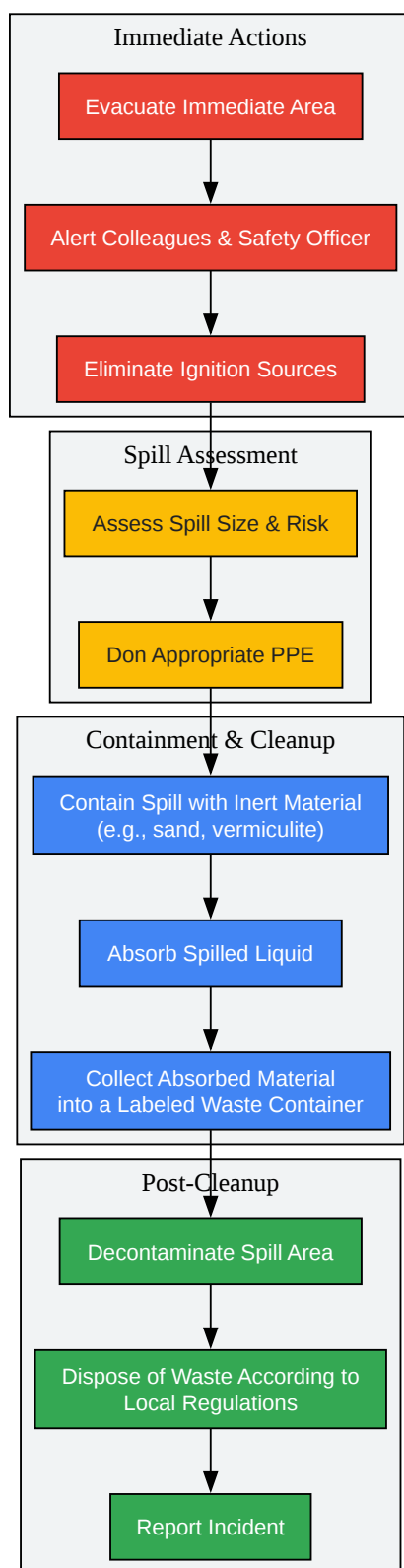
- **Container:** Store in the original, tightly closed container in a dry and well-ventilated place.[5]

- Temperature and Light: To maintain product quality, do not store in heat or direct sunlight.^[5] Store in a cool, dry, ventilated area.^[2]
- Stability: The product is stable and non-reactive under normal storage conditions.^[1]

Emergency and Disposal Plans

Spill Response Protocol:

A logical workflow for handling a **Tetrahydromyrcenol** spill is outlined in the diagram below. The primary goals are to contain the spill, prevent its spread, and ensure the safety of laboratory personnel.



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